

Kathon 886 compatibility metalworking fluid additives

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

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Kathon 886 MW: Compatibility & Troubleshooting Guide

Q1: What additives and chemicals are incompatible with Kathon 886 MW?

Kathon 886 MW can be degraded by certain chemicals, leading to a loss of microbial control. The following table summarizes key incompatibilities and recommendations.

Incompatible Additive/Condition	Effect on Kathon 886 MW	Recommendation
Highly basic additives (pH 10-12) [1]	Reduces stability & performance [1]	Allow minimum 30 minutes between additions; maintain system pH <9.2 [1].
High levels of Diethanolamine (DEA) [1]	Can be aggressive towards the biocide [1]	Use 99% Triethanolamine (TEA) or Monoethanolamine (MEA) at minimal levels [1].
Mercaptobenzothiazole and similar compounds [1]	Causes incompatibility & degradation [1]	Avoid use in the same system [1].

Incompatible Additive/Condition	Effect on Kathon 886 MW	Recommendation
Sodium Pyrithione & Triadine 10 [1]	Incompatible; will degrade Kathon 886 MW [1]	Avoid using these specific biocides/fungicides with Kathon 886 MW [1].
Zinc Dialkyldithiophosphate (ZDDP) [2]	Incompatible [2]	Avoid use in the same system [2].

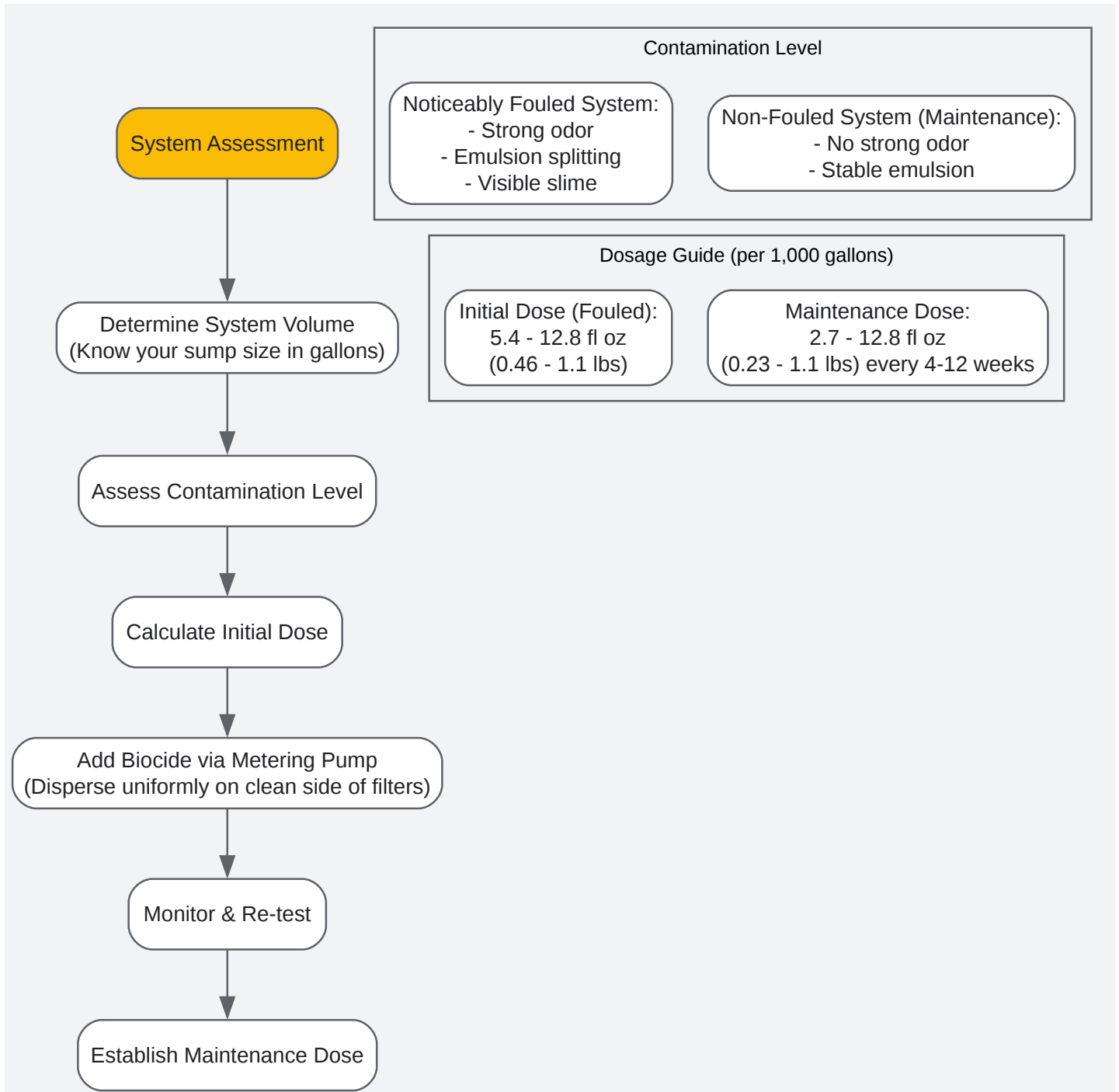
Q2: How can I stabilize Kathon 886 MW in challenging fluid conditions?

If your metalworking fluid system is aggressive (e.g., high pH, high amine content), you can improve the stability and performance of **Kathon 886 MW** with the following methods:

- **Use Stabilizing Salts:** The addition of **inorganic or organic forms of copper** can improve the stability of the active ingredients and reduce degradation [3].
- **Alternative Products:** For inherently aggressive conditions, consider using **Kathon MWC** biocide, which already contains copper salts and is designed for such situations [3] [2].
- **Boost Efficacy:** In heavily contaminated systems or those with biofilm, adding a **biodispersant** or a chelant like **EDTA** may improve the biocide's efficacy [3].

Q3: What is the standard experimental protocol for tankside addition?

For effective microbial control, follow this established workflow. Always consult the product's Safety Data Sheet (SDS) before handling.



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Q4: What are the key environmental and safety considerations?

- **Formaldehyde-Free:** **Kathon 886** MW does not contain or release formaldehyde, avoiding associated concerns [3].

- **Biodegradability:** It is effective at low use rates and is biodegradable, making it a better choice for the environment [3].
- **Handling Precautions:** In its concentrated form, isothiazolone biocides are **corrosive to the skin and eyes and may cause sensitization upon repeated contact** [2]. Always use appropriate personal protective equipment (PPE) and follow the manufacturer's safety instructions.
- **Waste Disposal:** Isothiazolone biocides are rapidly biodegraded in natural waters and have no effect on sewage treatment plants when diluted below 1 ppm active ingredient [2].

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References

1. - Ataman Kimya KATHON 886 [atamanchemicals.com]
2. Biocides: Choose and Use Wisely - Lubes'N'Greases [lubesngreases.com]
3. MW - Ataman Kimya KATHON 886 [atamanchemicals.com]

To cite this document: Smolecule. [Kathon 886 compatibility metalworking fluid additives]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572685#kathon-886-compatibility-metalworking-fluid-additives>]

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